

Essential Safety and Operational Guide for Handling Ac4ManNAz

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Compound of Interest

Compound Name: Ac4ManNAz

Cat. No.: B605121

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory practices is paramount. This guide provides immediate, essential safety, handling, and disposal information for N-azidoacetylmannosamine-tetraacylated (**Ac4ManNAz**), a key reagent in metabolic glycoprotein labeling.

Personal Protective Equipment (PPE)

While **Ac4ManNAz** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory precautions should always be observed. The consistent recommendation across multiple safety data sheets is to employ basic personal protective equipment to minimize exposure and ensure a safe handling environment.^{[1][2]}

Recommended PPE for handling **Ac4ManNAz** includes:

- **Eye Protection:** Wear safety glasses with side shields or goggles to protect against accidental splashes.^{[2][3]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, are recommended to prevent skin contact.^{[2][3]} Although no specific glove material has been mandated through testing, impermeable gloves are a standard requirement.
- **Body Protection:** A standard laboratory coat or suitable protective clothing should be worn to protect the skin and clothing from spills.^{[1][2]}

- Respiratory Protection: Under conditions of adequate ventilation, respiratory protection is generally not required.[\[2\]](#)

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **Ac4ManNAz**, compiled from various suppliers.

Property	Value	Source(s)
Molecular Weight	430.37 g/mol	[4]
CAS Number	361154-30-5	[4]
Purity	≥90% to ≥98%	[5] [6]
Form	Solid, oil, or amorphous solid	[4] [5] [6]
Color	Off-white to grey	[4] [6]
Solubility	Soluble in DMSO, DMF, MeOH, Chloroform, THF, DCM. Slightly soluble in ethanol.	[4] [5] [6]

Experimental Protocol: Safe Handling and Preparation of Ac4ManNAz Stock Solution

The primary application of **Ac4ManNAz** is in metabolic labeling of cells, often at concentrations between 10-75 μM .[\[4\]](#)[\[7\]](#)[\[8\]](#) The following protocol outlines the safe preparation of a stock solution.

Materials:

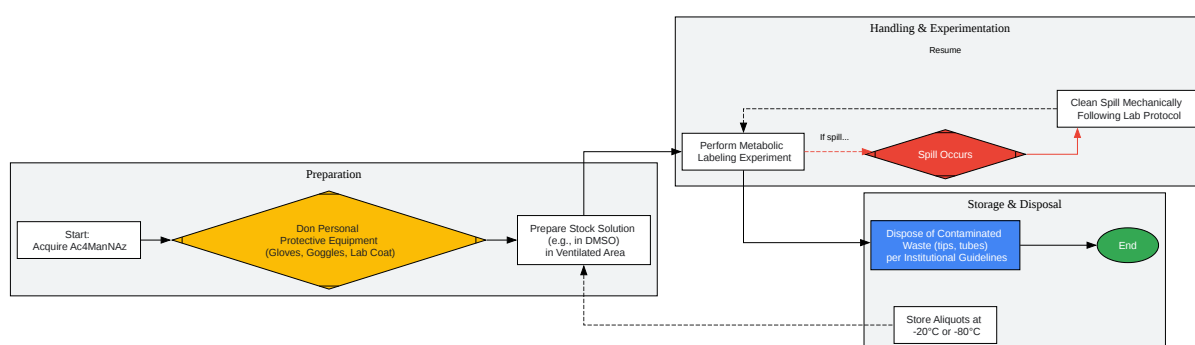
- **Ac4ManNAz** solid
- Anhydrous Dimethyl sulfoxide (DMSO) or other appropriate solvent
- Microcentrifuge tubes

- Pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (as listed above)

Procedure:

- Preparation: Before opening, briefly centrifuge the vial of **Ac4ManNAz** to ensure all the powder is at the bottom.[\[4\]](#)
- Don PPE: Put on your lab coat, gloves, and safety glasses.
- Dissolution: Under a chemical fume hood or in a well-ventilated area, prepare a stock solution by dissolving the **Ac4ManNAz** solid in an appropriate solvent like DMSO. For example, to create a 100 mM stock solution, dissolve the appropriate mass of **Ac4ManNAz** in DMSO. The product is soluble up to approximately 2 mg/ml in DMSO and dimethyl formamide.[\[5\]](#)
- Mixing: Vortex the solution until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C as recommended by the supplier.[\[4\]](#)
[\[7\]](#)[\[9\]](#) Shelf life at -20°C is typically at least 12 months.[\[4\]](#)

Workflow for Safe Handling of Ac4ManNAz



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Caption: Workflow for the safe handling of **Ac4ManNAz** from preparation to disposal.

Disposal Plan

While **Ac4ManNAz** is not classified as hazardous, all chemical waste should be handled responsibly.

- **Solid Waste:** Dispose of unused solid **Ac4ManNAz** and any contaminated materials (e.g., weigh boats, pipette tips, tubes) in a designated chemical waste container.
- **Liquid Waste:** Unused stock solutions or experimental media containing **Ac4ManNAz** should be collected in a properly labeled hazardous waste container for organic solvents.

- Decontamination: After handling, thoroughly wash hands and any potentially contaminated surfaces.
- Regulations: Always follow your institution's and local environmental regulations for chemical waste disposal.[2] The generation of waste should be minimized wherever possible.[2]

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